

Application Notes and Protocols for Studying Cocaine Withdrawal Symptoms Using RTI-111

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Compound of Interest

Compound Name: Methyl (1R,2S,3S,5S)-3-(3,4-dichlorophenyl)-8-azabicyclo(3.2.1)octane-2-carboxylate

Cat. No.: B127944

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Introduction

Cocaine use disorder is a chronic relapsing condition characterized by a complex withdrawal syndrome that includes symptoms of anxiety, depression, anhedonia, and intense craving. These symptoms significantly contribute to the high rates of relapse. RTI-111 (dichloropane) is a phenyltropane-based stimulant and a potent dopamine transporter (DAT) inhibitor. Unlike cocaine, RTI-111 exhibits a slower onset and longer duration of action, which may translate to a lower abuse potential and therapeutic efficacy in managing cocaine dependence. The rationale for using a long-acting DAT inhibitor like RTI-111 to study and potentially treat cocaine withdrawal lies in its ability to stabilize dopamine levels in the brain, thereby alleviating the hypodopaminergic state associated with abstinence and reducing craving and negative affective symptoms.

These application notes provide a comprehensive overview and detailed protocols for utilizing RTI-111 in preclinical studies to investigate its effects on cocaine withdrawal symptoms.

Data Presentation

Table 1: Behavioral Assays for Cocaine Withdrawal-Induced Anxiety

Behavioral Assay	Animal Model	Typical Cocaine Dosing Regimen	Withdrawal Period	Key Parameters Measured	Expected Effect of Effective Treatment (e.g., RTI-111)
Elevated Plus Maze (EPM)	Rats, Mice	15-30 mg/kg, i.p., for 7-14 days	24-72 hours	Time spent in open arms, Number of open arm entries	Increase in open arm exploration
Light-Dark Transition Test	Mice	20 mg/kg, i.p., twice daily for 14 days	8-96 hours	Time spent in the light compartment, Latency to enter the dark compartment	Increase in time spent in the light compartment
Acoustic Startle Response	Rats	20 mg/kg, i.p., for 14 days	48 hours	Amplitude of startle response to an auditory stimulus	Attenuation of potentiated startle response
Conditioned Place Aversion (CPA)	Rats	15 mg/kg, i.p., for 5 days (paired with one compartment)	24 hours	Time spent in the drug-paired vs. saline-paired compartment	Reduced aversion to the previously cocaine-paired environment

Table 2: Behavioral Assays for Cocaine Withdrawal-Induced Anhedonia and Depression

Behavioral Assay	Animal Model	Typical Cocaine Dosing Regimen	Withdrawal Period	Key Parameters Measured	Expected Effect of Effective Treatment (e.g., RTI-111)
Sucrose Preference Test	Rats, Mice	15-20 mg/kg, i.p., for 14 days	1-21 days	Percentage of sucrose solution consumed relative to total fluid intake	Increase in sucrose preference
Forced Swim Test	Rats, Mice	20 mg/kg, i.p., for 14 days	48 hours	Duration of immobility	Decrease in immobility time
Intracranial Self-Stimulation (ICSS)	Rats	Chronic i.v. self-administration	24-72 hours	Elevation in brain reward thresholds	Attenuation of the elevation in reward thresholds

Table 3: Neurochemical and Molecular Assays for Cocaine Withdrawal

Assay	Brain Region of Interest	Withdrawal Period	Key Parameters Measured	Expected Effect of RTI-111
In Vivo Microdialysis	Nucleus Accumbens, Prefrontal Cortex	1-14 days	Extracellular dopamine, serotonin, and glutamate levels	Stabilization of neurotransmitter levels, preventing withdrawal-induced deficits
Fast-Scan Cyclic Voltammetry (FSCV)	Nucleus Accumbens	Acute withdrawal	Phasic dopamine release and uptake kinetics	Normalization of dopamine release and uptake parameters
Western Blot	Striatum, Prefrontal Cortex	1-21 days	Dopamine transporter (DAT) levels, Brain-Derived Neurotrophic Factor (BDNF), c-Fos, CREB phosphorylation	Attenuation of cocaine-induced neuroadaptations
Receptor Autoradiography	Striatum, Nucleus Accumbens	1-21 days	D1 and D2 receptor density and affinity	Normalization of dopamine receptor expression

Experimental Protocols

Protocol 1: Evaluation of RTI-111 on Cocaine Withdrawal-Induced Anxiety-Like Behavior in the Elevated Plus Maze (EPM)

Objective: To determine if RTI-111 can ameliorate the anxiogenic effects of cocaine withdrawal in rats.

Materials:

- Male Wistar rats (250-300g)
- Cocaine hydrochloride
- RTI-111
- Saline solution (0.9% NaCl)
- Elevated Plus Maze apparatus
- Video tracking software

Procedure:

- Habituation: Acclimate rats to the vivarium for 7 days. Handle each rat for 5 minutes daily for 3 days prior to the experiment.
- Cocaine Administration: Administer cocaine (20 mg/kg, i.p.) or saline once daily for 14 consecutive days.
- Withdrawal and Treatment:
 - Divide the cocaine-treated rats into two groups: Cocaine-Withdrawal + Vehicle and Cocaine-Withdrawal + RTI-111.
 - The saline-treated group will serve as the control (Saline + Vehicle).
 - Initiate a 48-hour withdrawal period after the last cocaine/saline injection.
 - 30 minutes before the EPM test, administer RTI-111 (e.g., 0.1, 0.3, or 1.0 mg/kg, i.p.) or vehicle to the respective groups.
- Elevated Plus Maze Test:

- Place each rat individually in the center of the EPM, facing an open arm.
- Allow the rat to explore the maze for 5 minutes.
- Record the session using a video camera mounted above the maze.
- Data Analysis:
 - Use video tracking software to score the time spent in the open and closed arms, and the number of entries into each arm.
 - Calculate the percentage of time spent in the open arms and the percentage of open arm entries.
 - Analyze the data using a one-way ANOVA followed by a post-hoc test (e.g., Tukey's) to compare between groups.

Protocol 2: Assessment of RTI-111 on Anhedonia during Cocaine Withdrawal using the Sucrose Preference Test

Objective: To investigate the potential of RTI-111 to reverse the anhedonia-like state induced by cocaine withdrawal.

Materials:

- Male C57BL/6 mice (20-25g)
- Cocaine hydrochloride
- RTI-111
- Saline solution (0.9% NaCl)
- Sucrose solution (1%)
- Two-bottle choice cages

Procedure:

- Baseline Sucrose Preference:
 - Acclimate mice to the two-bottle choice cages with one bottle of water and one bottle of 1% sucrose solution for 48 hours.
 - Measure the intake from each bottle over a 24-hour period to establish a baseline preference.
- Cocaine Administration: Administer cocaine (15 mg/kg, i.p.) or saline once daily for 14 consecutive days.
- Withdrawal and Treatment:
 - After the last cocaine/saline injection, initiate the withdrawal period.
 - Divide the mice into three groups: Saline + Vehicle, Cocaine-Withdrawal + Vehicle, and Cocaine-Withdrawal + RTI-111.
 - Administer RTI-111 (e.g., 0.3, 1.0, or 3.0 mg/kg, i.p.) or vehicle daily throughout the withdrawal period being tested (e.g., 7 days).
- Sucrose Preference Testing:
 - On specified withdrawal days (e.g., days 1, 3, and 7), present the mice with the two-bottle choice (water and 1% sucrose) for a 24-hour period.
 - Measure the consumption from each bottle.
- Data Analysis:
 - Calculate sucrose preference as: $(\text{volume of sucrose consumed} / \text{total volume of liquid consumed}) \times 100$.
 - Analyze the data using a two-way repeated measures ANOVA (treatment x withdrawal day) followed by post-hoc tests.

Protocol 3: In Vivo Microdialysis to Measure Extracellular Dopamine in the Nucleus Accumbens during Cocaine Withdrawal and RTI-111 Treatment

Objective: To determine the effect of RTI-111 on dopamine dynamics in the nucleus accumbens of cocaine-withdrawn rats.

Materials:

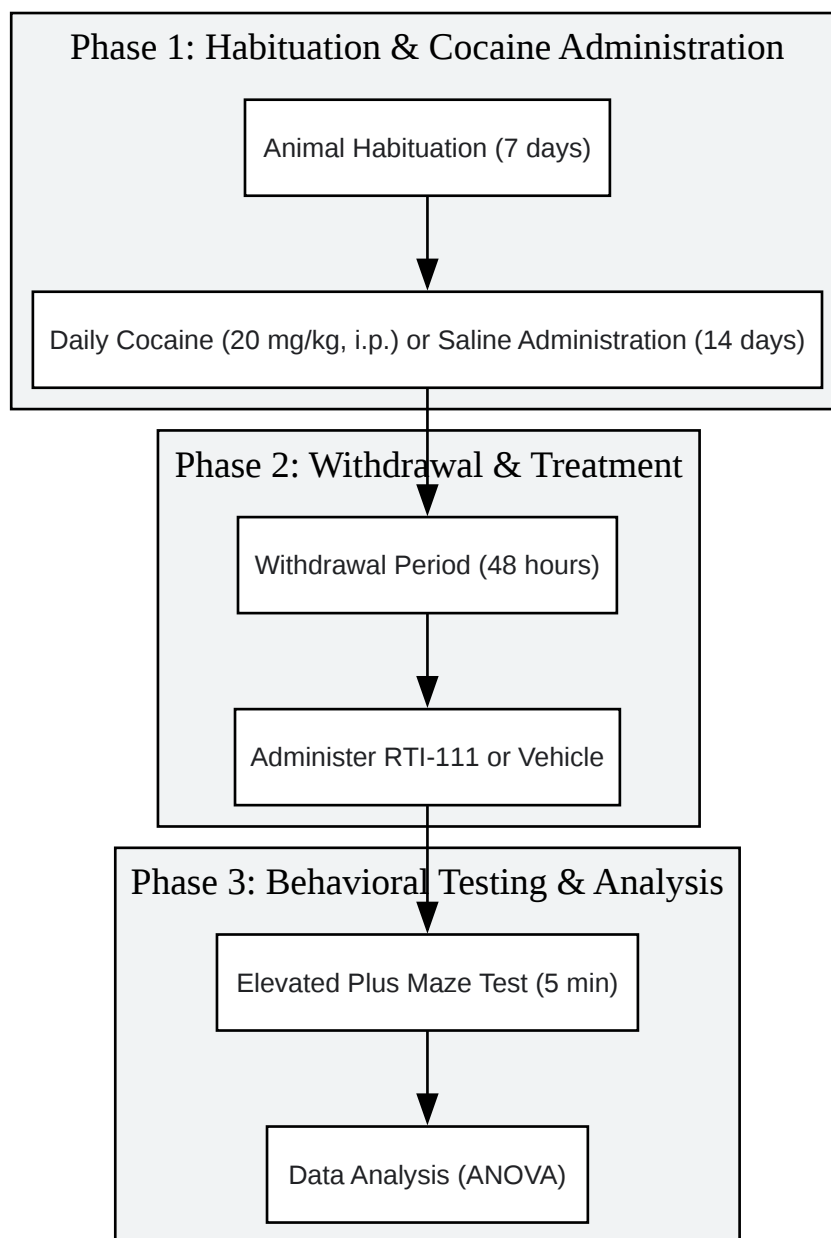
- Male Sprague-Dawley rats (275-325g)
- Cocaine hydrochloride
- RTI-111
- Stereotaxic surgery equipment
- Microdialysis probes
- HPLC-ECD system for dopamine analysis
- Artificial cerebrospinal fluid (aCSF)

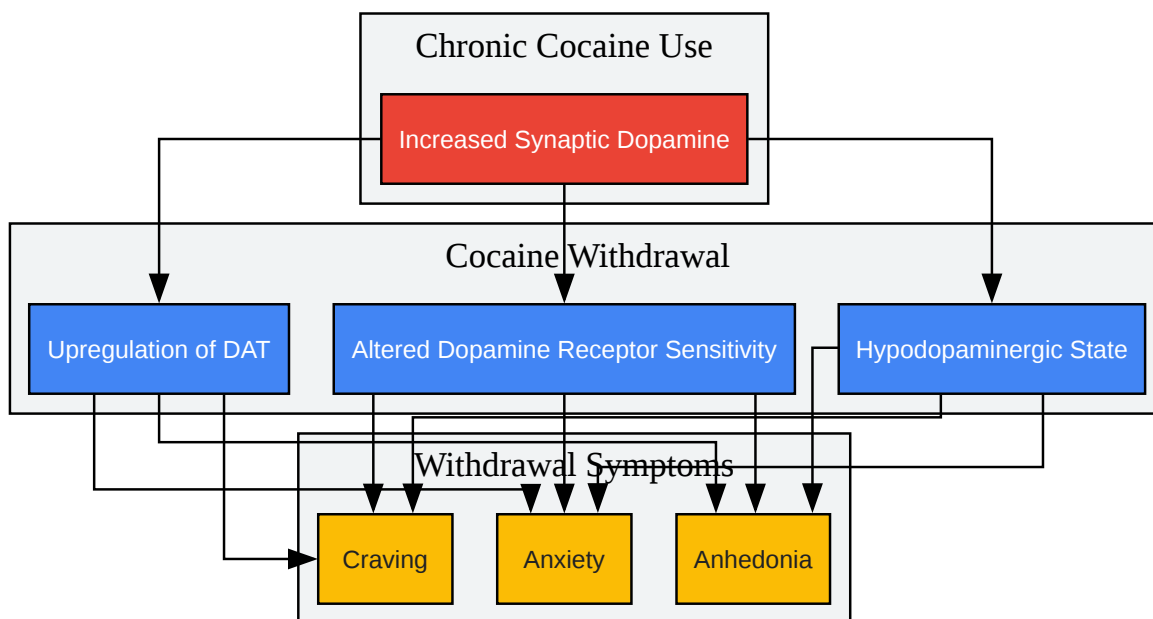
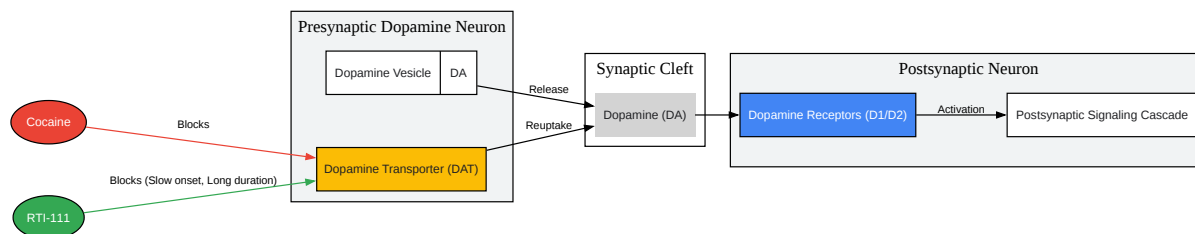
Procedure:

- Surgery:
 - Anesthetize the rats and place them in a stereotaxic frame.
 - Implant a guide cannula targeting the nucleus accumbens shell.
 - Allow at least 5 days for recovery.
- Cocaine Self-Administration:
 - Train rats to self-administer cocaine (0.5 mg/kg/infusion, i.v.) for 6 hours per day for 14 days. A control group will receive saline infusions.

- Withdrawal and Treatment:
 - Following the last self-administration session, begin the withdrawal period.
 - On the day of the microdialysis experiment (e.g., 48 hours into withdrawal), insert a microdialysis probe through the guide cannula.
- Microdialysis:
 - Perfuse the probe with aCSF at a constant flow rate (e.g., 1 μ L/min).
 - Collect dialysate samples every 20 minutes.
 - After establishing a stable baseline of extracellular dopamine, administer RTI-111 (e.g., 0.3 mg/kg, i.p.) or vehicle.
 - Continue collecting dialysate samples for at least 3 hours post-injection.
- Neurochemical Analysis:
 - Analyze the dialysate samples for dopamine content using HPLC-ECD.
- Data Analysis:
 - Express dopamine concentrations as a percentage of the baseline average.
 - Analyze the data using a two-way repeated measures ANOVA (treatment x time).

Visualizations





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